

Application Notes and Protocols: DC-U4106 for Cell Culture Experiments

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Compound of Interest

Compound Name: DC-U4106

Cat. No.: B15566364

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These application notes provide a comprehensive guide for utilizing **DC-U4106**, a potent and selective inhibitor of Ubiquitin-Specific Protease 8 (USP8), in cell culture experiments. The information presented herein is intended to facilitate research into USP8's role in cellular pathways and its potential as a therapeutic target, particularly in the context of breast cancer.

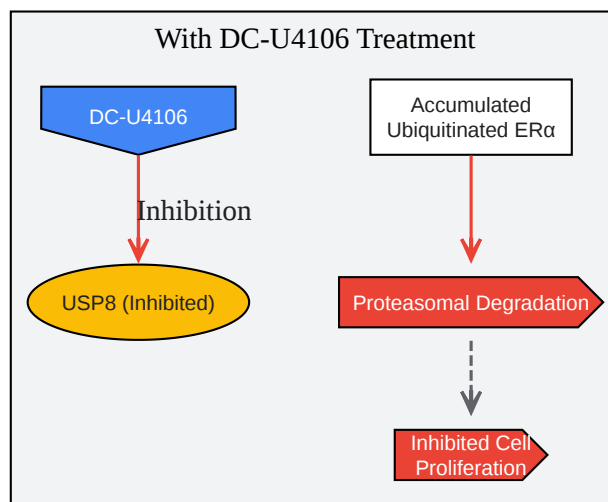
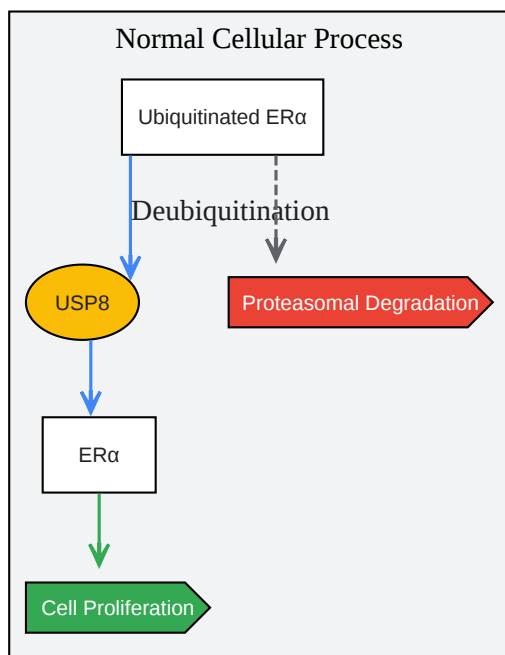
Introduction

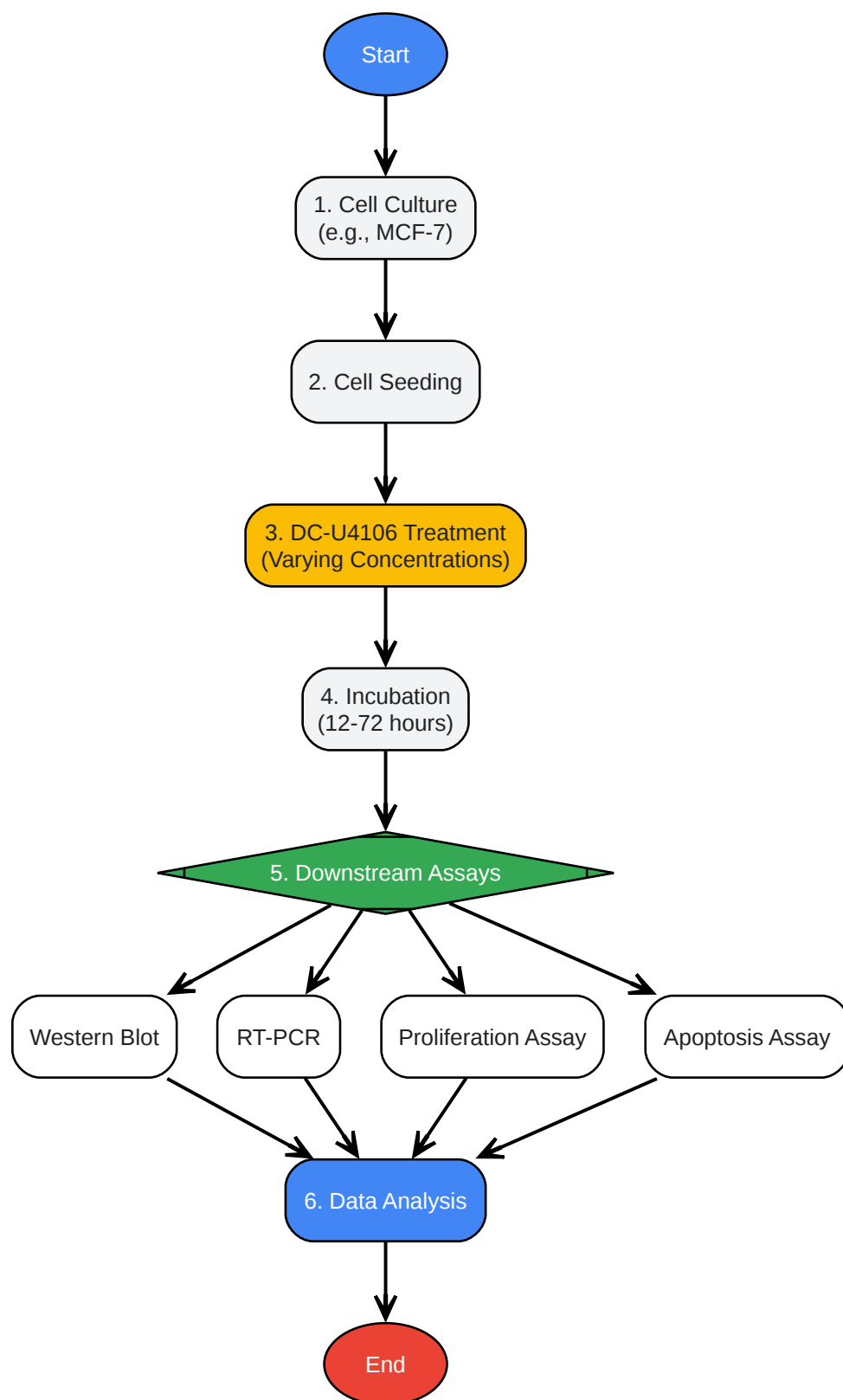
DC-U4106 is a small molecule inhibitor that specifically targets USP8, a deubiquitinating enzyme implicated in various cellular processes, including protein degradation and signal transduction.^{[1][2][3]} Notably, **DC-U4106** has been shown to facilitate the degradation of Estrogen Receptor alpha (ER α) by targeting the ubiquitin pathway, thereby inhibiting tumor growth.^{[1][2][4][5]} This compound serves as a valuable tool for investigating the therapeutic potential of USP8 inhibition in ER-positive breast cancers and other related malignancies.

Mechanism of Action

DC-U4106 exerts its biological effects by inhibiting the catalytic activity of USP8. This inhibition leads to an accumulation of ubiquitinated substrates, including ER α , targeting them for

proteasomal degradation. The subsequent decrease in ER α levels can disrupt downstream signaling pathways that are critical for the proliferation of ER-positive cancer cells.





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